

# Application Notes and Protocols: Isothermal Titration Calorimetry (ITC) with TDI-11055

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## Compound of Interest

Compound Name: TDI-11055

Cat. No.: B12363261

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These application notes provide a detailed guide for characterizing the binding of the potent and orally bioavailable inhibitor, **TDI-11055**, to its target, the Eleven-Nineteen Leukemia (ENL) protein, using Isothermal Titration Calorimetry (ITC). **TDI-11055** is a small molecule inhibitor that targets the YEATS domain of ENL, a critical reader of histone acylation marks involved in the regulation of gene transcription.<sup>[1][2][3]</sup> Dysregulation of ENL is a key driver in certain types of acute myeloid leukemia (AML), making it a promising therapeutic target.<sup>[1][3][4]</sup> **TDI-11055** displaces ENL from chromatin by blocking the interaction between its YEATS domain and acylated histones, leading to the suppression of oncogenic gene expression programs.<sup>[3][4][5]</sup>

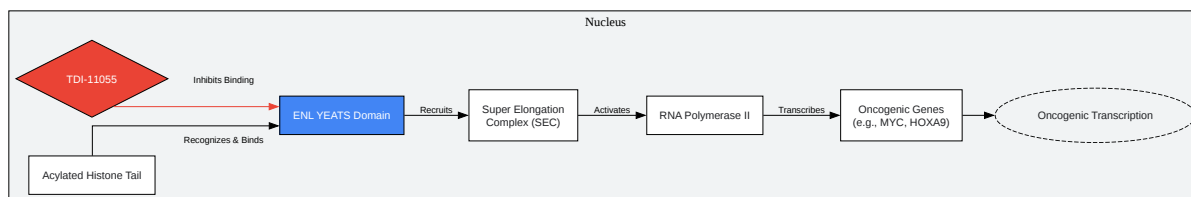
## Data Presentation

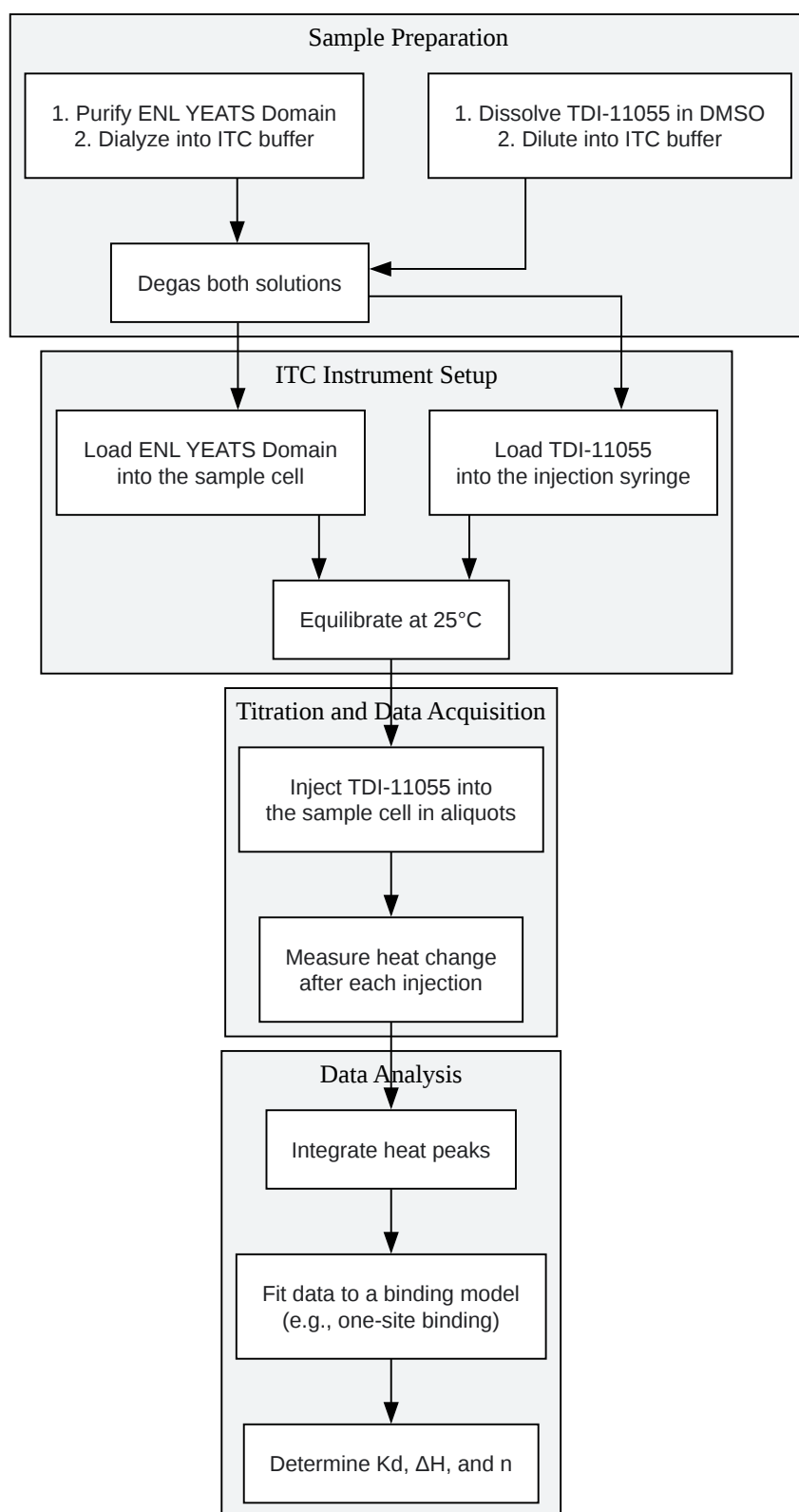
The interaction between **TDI-11055** and the ENL YEATS domain has been quantitatively characterized by ITC, revealing a high-affinity binding event. The thermodynamic parameters from published studies are summarized in the table below.

Compound	Target Protein	Binding Affinity (Kd)	Stoichiometry (N)	Reference
TDI-11055	ENL YEATS Domain	119 nM	1	<sup>[4][6][7]</sup>
TDI-11055	ENL YEATS Domain	0.12 $\mu$ M	Not Reported	<sup>[1]</sup>

## Signaling Pathway and Experimental Workflow

To understand the mechanism of action of **TDI-11055** and the experimental approach to quantify its binding, the following diagrams illustrate the relevant biological pathway and the ITC workflow.





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